1,2-Dichloro-2-fluoropropane: Structural Architecture & Synthetic Utility

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Compound of Interest

Compound Name:	*1,2-Dichloro-2-fluoropropane*
CAS No.:	*420-97-3*
Cat. No.:	*B1345526*

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Executive Summary

1,2-Dichloro-2-fluoropropane (CAS: 420-97-3), industrially designated as HCFC-261bb, represents a critical halogenated intermediate in the synthesis of next-generation hydrofluoroolefins (HFOs). Characterized by a chiral quaternary carbon center and a distinct dipole vector, this molecule serves as a linchpin in the production of HFO-1234yf, a low-GWP (Global Warming Potential) refrigerant.

This technical guide dissects the molecular topology, stereochemical dynamics, and spectroscopic signatures of **1,2-Dichloro-2-fluoropropane**, providing a validated framework for its application in advanced organic synthesis.

Molecular Architecture & Stereochemistry

Connectivity and Topology

The molecule consists of a three-carbon propane backbone. The structural uniqueness arises from Carbon-2 (C2), which is a quaternary center bonded to four distinct groups, establishing it as a chiral motif.

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- C1 (Methylene): Bonded to one Chlorine atom and the central C2.
- C2 (Methine-like Quaternary): Bonded to a Methyl group (C3), a Chloromethyl group (C1), a Chlorine atom, and a Fluorine atom.
- C3 (Methyl): Terminal methyl group.

SMILES:CC(F)(Cl)CCl IUPAC Name: **1,2-Dichloro-2-fluoropropane**[1][2]

Stereochemical Analysis

Because C2 is bonded to four different substituents (

,

,

,

), the molecule exists as a pair of enantiomers (R and S).

- Chirality: The high electronegativity of Fluorine and Chlorine at the same carbon creates a dense electron cloud, inducing significant dipole moments.
- Conformational Locking: The gauche effect is prominent here. The C-F bond tends to align gauche to the C-Cl bond on the adjacent carbon (if applicable) or influence the rotation of the

  group to minimize steric and electronic repulsion.

Bond Parameters (Calculated)

- C-F Bond Length: ~1.35 Å (Strong, short bond due to high ionic character).
- C-Cl Bond Length: ~1.77 Å (Weaker, longer bond, susceptible to homolytic cleavage in radical conditions).
- Bond Angles: Deviation from ideal tetrahedral (109.5°) is expected at C2 due to the steric bulk of Chlorine and the repulsion between lone pairs on the halogens.

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Physicochemical Profile

The following data aggregates experimental values and high-confidence predictive models for HCFC-261bb.

Property	Value	Notes
Molecular Formula		
Molecular Weight	130.98 g/mol	
Boiling Point	88–90 °C	Liquid at STP [1, 2]
Melting Point	-92.5 °C	
Density	1.231 g/cm³	At 25 °C
Refractive Index ( )	1.2618	Low index characteristic of fluorinated alkanes
Vapor Pressure	68.2 mmHg	At 25 °C
Flash Point	3.6 °C	Highly Flammable
Solubility	Low (Water)	Soluble in chlorinated solvents, alcohols

Spectroscopic Identification

Accurate identification relies on the distinct coupling patterns arising from the

nucleus (Spin 1/2, 100% abundance).

Nuclear Magnetic Resonance (NMR)

The absence of protons on C2 simplifies the spectrum to two distinct proton environments (

and

), both coupled to the Fluorine atom.

NMR (Proton)

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- ~1.8 ppm (3H, d): The methyl group (

) appears as a doublet due to coupling with the geminal Fluorine on C2.

  - Coupling Constant (

    ): ~18–20 Hz.

- ~3.8 ppm (2H, dd or m): The methylene protons (

) are diastereotopic due to the adjacent chiral center (C2). They are chemically non-equivalent (

  and

).

  - Splitting: Complex pattern (ABX system with F). Each proton couples to F (

) and to each other (

).

NMR (Fluorine)

- ~ -100 to -120 ppm (multiplet): The fluorine signal is split by the three methyl protons (quartet) and the two methylene protons (triplet/doublet of doublets).

  - Appearance: A complex multiplet reflecting the connectivity to 5 neighboring protons.

Mass Spectrometry (MS)

- Molecular Ion (

  ): 130/132/134 (due to two Cl isotopes

  and

).

  - Isotope Pattern: 9:6:1 ratio characteristic of

    .

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- Base Peak: Loss of

  or

  is common.
- Fragmentation:
  - 95 (

    ): Loss of one chlorine.
  - 49 (

    ): Characteristic of chloromethyl group.

Synthesis & Production Protocols

The primary synthesis route involves the hydrofluorination of chloropropenes. This process is critical in the industrial "241bb" pathway for HFO-1234yf production.

Synthetic Pathway: Hydrofluorination

Precursor: 2,3-Dichloropropene (

). Reagent: Anhydrous Hydrogen Fluoride (HF).[3] Catalyst: Lewis acids (e.g.,

,

).

Reaction Mechanism

The addition of HF follows Markovnikov's rule, where the proton (

) adds to the less substituted carbon (C1) of the double bond (or C3 depending on numbering), and Fluorine adds to the carbocation formed at the more substituted position (C2).

- Protonation:
- Fluoride Attack:

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Experimental Workflow (Lab Scale)

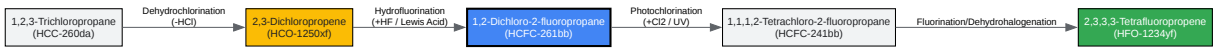
- Step 1: Charge a Hastelloy autoclave with 2,3-dichloropropene and catalyst (

).
- Step 2: Cool to -40°C and introduce anhydrous HF.
- Step 3: Heat to 80-100°C under autogenous pressure for 6-12 hours.
- Step 4: Vent HCl byproduct. Neutralize organic layer with

  .
- Step 5: Distill product (BP ~89°C) to isolate HCFC-261bb from unreacted alkene.

Visualization: The HFO-1234yf Pathway

The following diagram illustrates the role of **1,2-Dichloro-2-fluoropropane** as the "261bb" intermediate in the synthesis of the refrigerant HFO-1234yf.



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Caption: The "261bb Route" converting trichloropropane to the refrigerant HFO-1234yf via the **1,2-dichloro-2-fluoropropane** intermediate.

Applications in Drug Development & Materials

While primarily an industrial intermediate, the structural motifs of **1,2-Dichloro-2-fluoropropane** offer specific utility in research:

- Bioisostere Modeling: The geminal chloro-fluoro motif (

) mimics the steric demand of a carbonyl or sulfoxide group but introduces high lipophilicity. It serves as a probe for metabolic stability, as the C-F bond strengthens the adjacent C-Cl bond against oxidative metabolism (cytochrome P450).

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- Solvent Properties: With a boiling point of ~89°C and high halogen content, it dissolves fluorinated polymers that are insoluble in standard organic solvents.
- Chiral Synthon: The resolution of the R/S enantiomers allows for the synthesis of chiral fluorinated building blocks for pharmaceutical cores requiring precise stereochemistry.

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